

An In-depth Technical Guide to 17-epi-Pregnenolone: Chemical Structure and Properties

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Compound of Interest

Compound Name: 17-epi-Pregnenolone

Cat. No.: B15351767

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Abstract

17-epi-Pregnenolone, a stereoisomer of pregnenolone, is a steroid molecule that warrants detailed investigation for its potential biological significance. This technical guide provides a comprehensive overview of the chemical structure and known properties of **17-epi-Pregnenolone**. It aims to serve as a foundational resource for researchers in steroid chemistry, pharmacology, and drug development by consolidating available data on its physicochemical characteristics and highlighting areas where further research is needed.

Chemical Structure and Identification

17-epi-Pregnenolone, systematically named (3 β ,17 α)-3-Hydroxypregn-5-en-20-one, is a C21 steroid characterized by the cholestane backbone. The key structural feature that distinguishes it from its more prevalent isomer, pregnenolone, is the stereochemistry at the C17 position. In **17-epi-Pregnenolone**, the acetyl group at C17 is in the α -configuration.

The chemical structure of **17-epi-Pregnenolone** is depicted below:

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Key Structural Features:

- **Stereochemistry:** The "epi" designation refers to the epimerization at a specific carbon atom, in this case, C17. The acetyl group is oriented in the alpha position.
- **Functional Groups:** It possesses a hydroxyl group (-OH) at the C3 position in the β -configuration and a ketone group (C=O) at the C20 position.
- **Unsaturation:** A double bond is present between C5 and C6.

Table 1: Chemical Identifiers for **17-epi-Pregnenolone**

Identifier	Value
IUPAC Name	(3S,8S,9S,10R,13S,14S,17R)-3-Hydroxy-10,13-dimethyl-17-acetyl-2,3,4,7,8,9,10,11,12,13,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthrene
Synonyms	(3β,17α)-3-Hydroxypregn-5-en-20-one, 3β-Hydroxy-17α-pregn-5-en-20-one, NSC 63273
Molecular Formula	C ₂₁ H ₃₂ O ₂ [1]
Molecular Weight	316.48 g/mol [1]
CAS Number	566-63-2 [1]
SMILES	CC(=O) [C@@H]1CC[C@H]2[C@@H]3CC=C4C-- INVALID-LINK--CC[C@]4(C) [C@H]3CC[C@@]21C [1]
InChI Key	ORNBQBCIOKFOEO-NUNROCCHSA-N [1]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **17-epi-Pregnenolone** are not extensively reported in the literature. Much of the available information is extrapolated from data on its parent compound, pregnenolone.

Table 2: Physicochemical Properties of **17-epi-Pregnenolone**

Property	Value	Source
Physical Form	Neat	CymitQuimica [1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

For comparison, pregnenolone has a melting point of 193 °C and is soluble in organic solvents such as acetonitrile, ethanol, and methanol (approximately 1 mg/ml), while being sparingly soluble in aqueous solutions.[2][3] Similar solubility characteristics can be anticipated for **17-epi-Pregnenolone**.

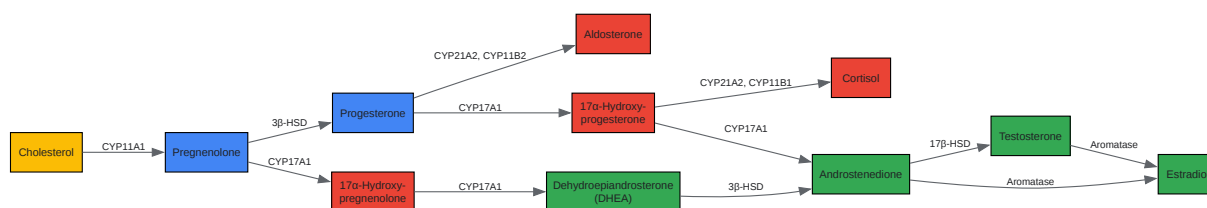
Biological Activity and Signaling Pathways

The biological role of **17-epi-Pregnenolone** is not well-characterized, and it is often considered an impurity in commercial preparations of pregnenolone.[1] Consequently, much of the research on biological effects has focused on pregnenolone itself.

Pregnenolone is a crucial precursor in the biosynthesis of a wide array of steroid hormones, including progestogens, mineralocorticoids, glucocorticoids, androgens, and estrogens.[3] This intricate process is known as steroidogenesis.

The Steroidogenesis Pathway

The established steroidogenesis pathway primarily involves pregnenolone and its downstream metabolites. The potential role of **17-epi-Pregnenolone** in this pathway is not yet elucidated.



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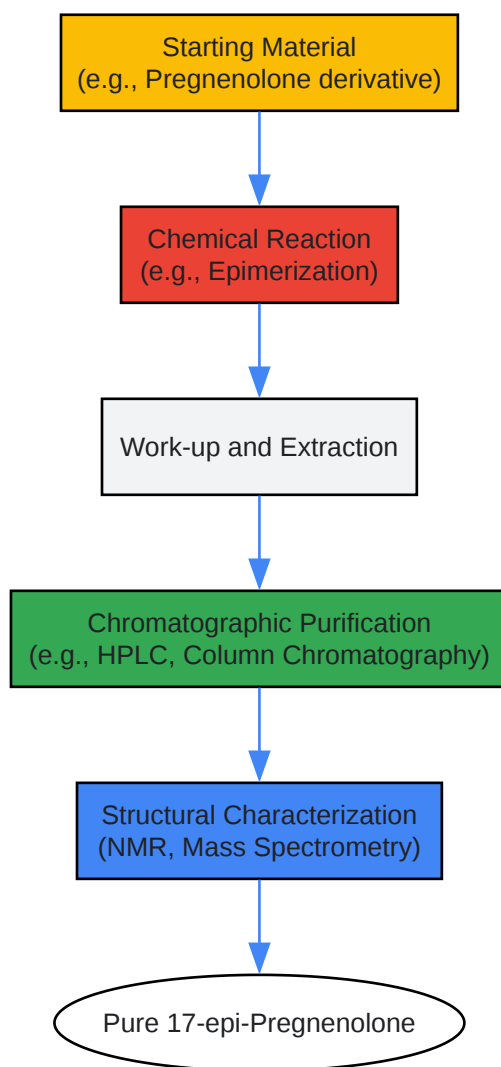
Caption: Simplified overview of the major steroidogenesis pathways originating from cholesterol.

Experimental Protocols

Due to the limited research specifically focused on **17-epi-Pregnenolone**, detailed experimental protocols for this compound are scarce. However, methodologies used for the synthesis, purification, and analysis of pregnenolone and its isomers can be adapted.

General Synthesis and Purification Workflow

The synthesis of steroid isomers often involves multi-step chemical reactions followed by rigorous purification to separate the desired epimer from other stereoisomers.



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Caption: A generalized workflow for the chemical synthesis and purification of a steroid isomer.

Analytical Methods

The identification and quantification of **17-epi-Pregnenolone** would typically involve a combination of chromatographic and spectroscopic techniques.

- High-Performance Liquid Chromatography (HPLC): Chiral HPLC columns can be employed to separate **17-epi-Pregnenolone** from pregnenolone and other stereoisomers.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is highly sensitive for the detection and quantification of steroids, often after derivatization to increase volatility.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for the unambiguous structural elucidation and confirmation of the stereochemistry at C17.

Future Research Directions

The current body of knowledge on **17-epi-Pregnenolone** is limited. Future research should focus on several key areas:

- Definitive Physicochemical Characterization: Experimental determination of melting point, boiling point, and solubility in various solvents is crucial for its practical application in research.
- Biological Activity Screening: Comprehensive screening for its potential biological activities, including its interaction with steroidogenic enzymes and nuclear receptors, is warranted.
- Investigation of its Role in Steroidogenesis: Studies are needed to determine if **17-epi-Pregnenolone** is a naturally occurring metabolite in any biological system and, if so, its role in the steroidogenic pathway.
- Development of Specific Analytical Methods: The development of validated analytical methods for the specific detection and quantification of **17-epi-Pregnenolone** in biological matrices is essential for pharmacokinetic and metabolic studies.

Conclusion

17-epi-Pregnenolone remains a relatively unexplored steroid molecule. While its basic chemical structure is established, a significant gap exists in the understanding of its physicochemical properties and biological functions. This guide consolidates the currently

available information and underscores the need for further dedicated research to unlock the potential of this pregnenolone isomer. Such investigations could reveal novel biological roles and potential therapeutic applications, contributing to the broader field of steroid research and drug development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 17-epi-Pregnenolone: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15351767#17-epi-pregnenolone-chemical-structure-and-properties>]

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